

Preliminary Toxicity Profile of A1899: A Technical Whitepaper

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Compound of Interest		
Compound Name:	A1899	
Cat. No.:	B1664714	Get Quote

Disclaimer: Publicly available information on the comprehensive toxicity of **A1899** is limited. This document summarizes the known pharmacological effects of **A1899** and presents a framework for its preliminary toxicological assessment based on standard preclinical research protocols. The quantitative toxicity data herein is illustrative and not derived from actual experimental results for **A1899**.

Introduction

A1899 is recognized as a potent inhibitor of the two-pore domain potassium (K2P) channels, specifically the TASK (TWIK-related acid-sensitive K+) channel subfamily. Its primary pharmacological action involves the modulation of ion channel activity, which can influence cellular membrane potential and downstream signaling pathways. Understanding the potential toxicity of such a compound is paramount for any further therapeutic development. This whitepaper outlines the known pharmacological effects of **A1899** and proposes a standard suite of preliminary toxicity studies to evaluate its safety profile.

Known Pharmacological Effects

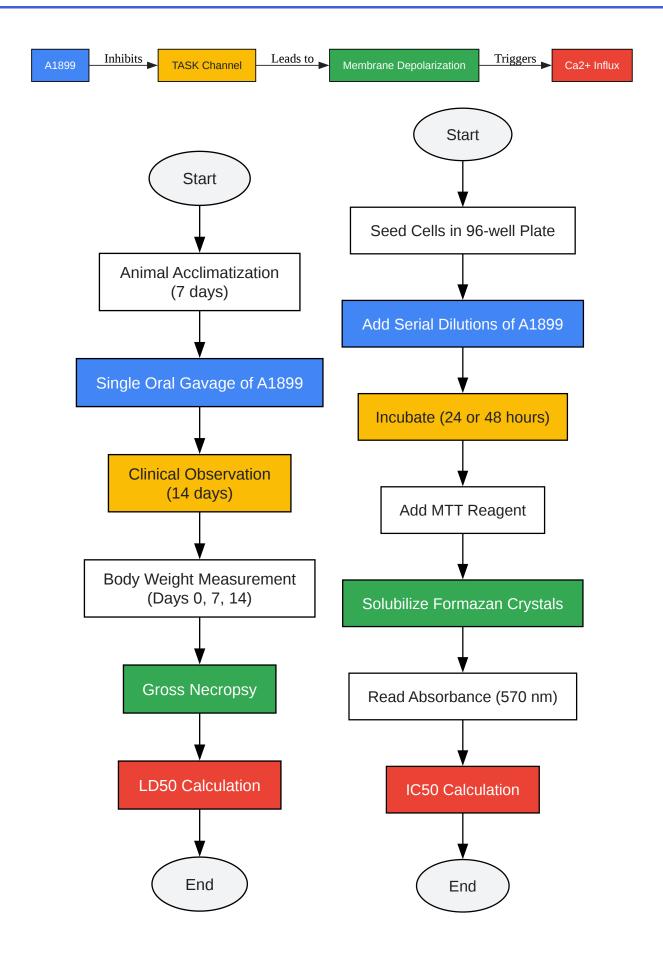
A1899 has been identified as an inhibitor of TASK channels. One study demonstrated that **A1899** inhibited TASK channel activity by 35% at a concentration of 400 nmol/L[1]. This inhibition leads to an increase in intracellular calcium concentration ([Ca2+]i) in specific cell types, such as carotid body type-1 cells[1]. Another study reported IC50 values for **A1899** against KCNK3 (a member of the TASK channel family) and KCNK9 channels as 200 nM and 3.2 μ M, respectively.



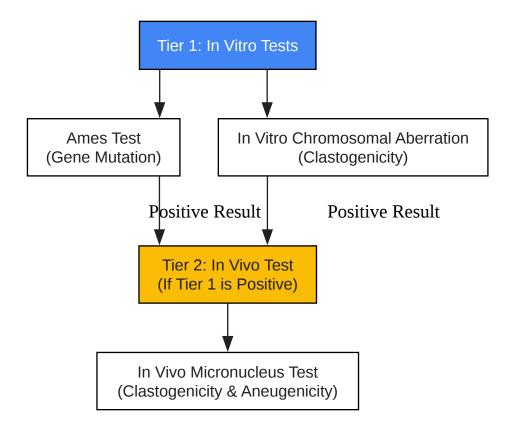
Signaling Pathway

The known signaling pathway for **A1899** involves the direct inhibition of TASK channels, leading to membrane depolarization and subsequent influx of extracellular calcium.









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References

- 1. researchgate.net [researchgate.net]
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